

# An In-depth Technical Guide to Fluorescein-PEG6-NHS Ester

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## Compound of Interest

Compound Name: Fluorescein-PEG6-NHS ester

Cat. No.: B607480

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## Introduction

**Fluorescein-PEG6-NHS ester** is a fluorescent labeling reagent that combines the bright green fluorescence of fluorescein with a hydrophilic polyethylene glycol (PEG) spacer and an amine-reactive N-hydroxysuccinimide (NHS) ester. This combination of features makes it a versatile tool for the fluorescent labeling of proteins, antibodies, peptides, and other biomolecules containing primary amine groups. The PEG linker, consisting of six ethylene glycol units, enhances the water solubility of the molecule and the resulting conjugate, while also providing a flexible spacer arm to minimize steric hindrance between the fluorophore and the labeled biomolecule. The NHS ester group selectively reacts with primary amines under mild conditions to form a stable amide bond. This technical guide provides a comprehensive overview of the properties, applications, and experimental protocols for **Fluorescein-PEG6-NHS ester**.

## Core Properties and Specifications

A clear understanding of the physicochemical and spectral properties of **Fluorescein-PEG6-NHS ester** is crucial for its effective use in experimental design. The key quantitative data are summarized in the tables below.

## Physicochemical Properties

Property	Value	Reference
Chemical Formula	C <sub>40</sub> H <sub>45</sub> N <sub>3</sub> O <sub>15</sub> S	[1][2]
Molecular Weight	839.87 g/mol	[1]
Exact Mass	839.2571 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]

## Spectral Properties

The spectral characteristics of the fluorescein moiety are largely retained in the **Fluorescein-PEG6-NHS ester** conjugate.

Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	~494 nm	[3]
Emission Maximum ( $\lambda_{em}$ )	~517 nm	[3]
Molar Extinction Coefficient ( $\epsilon$ )	~70,000 cm <sup>-1</sup> M <sup>-1</sup> at ~494 nm	[4]
Fluorescence Quantum Yield ( $\Phi$ )	~0.93	[5]

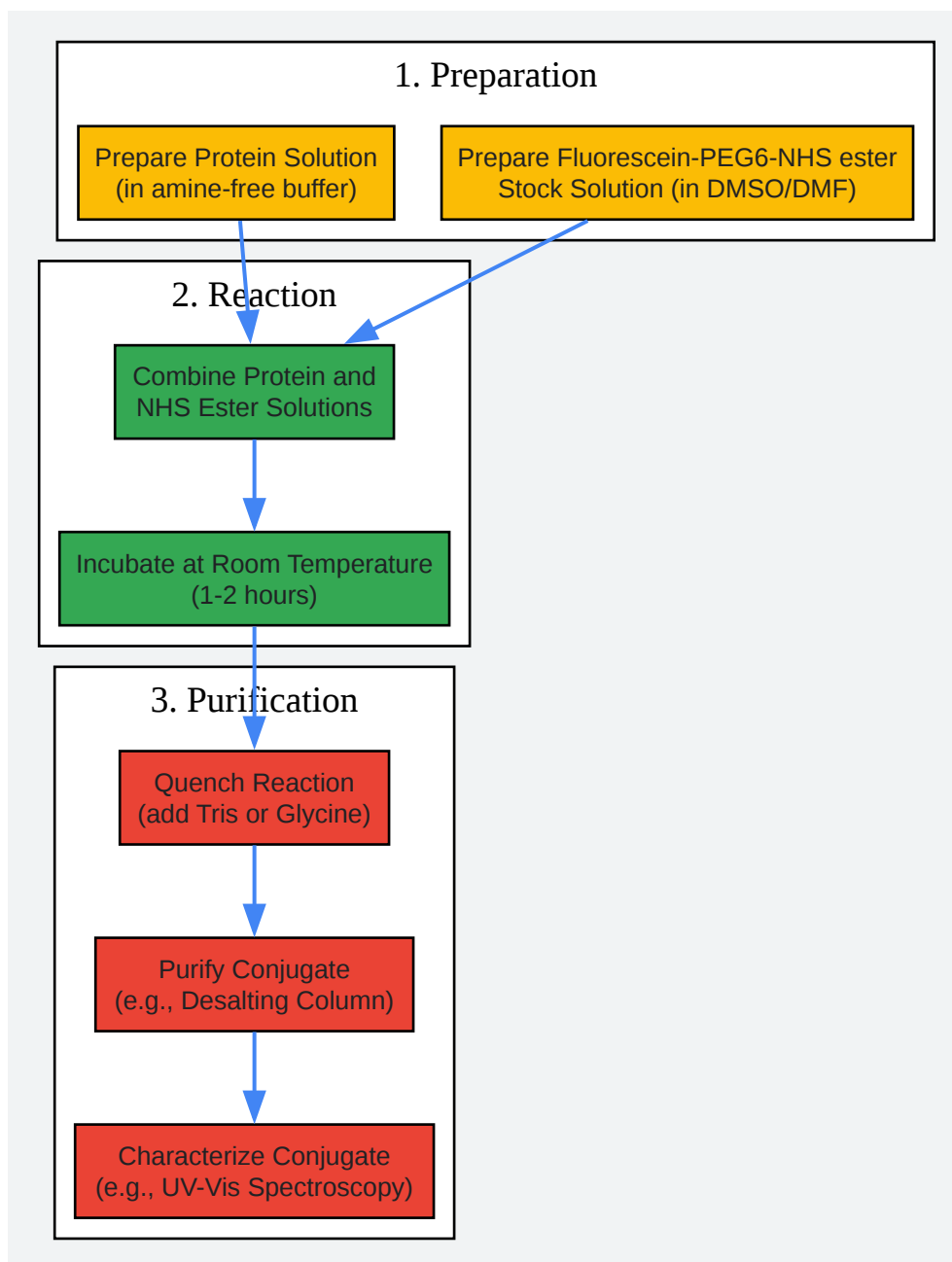
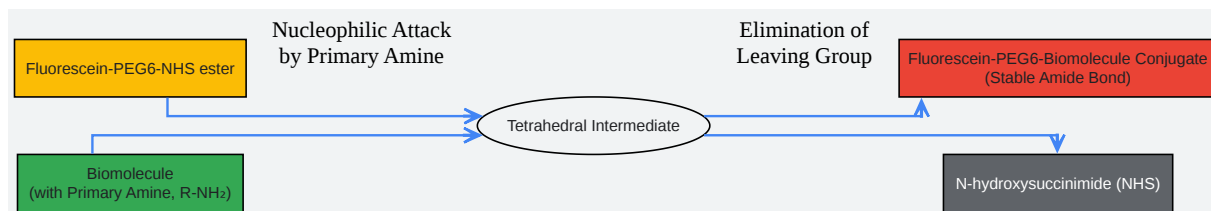
## Solubility and Stability

Property	Details	Reference
Solubility	Soluble in DMSO, DMF, and water. The hydrophilic PEG spacer enhances aqueous solubility.	[1]
Storage (Solid)	Store at -20°C, desiccated and protected from light. Stable for at least 12 months under these conditions.	[1][5]
Storage (in Solution)	Prepare fresh for immediate use. The NHS ester is susceptible to hydrolysis in aqueous solutions. Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for short periods.	[4]
Stability	The NHS ester is moisture-sensitive and will hydrolyze in aqueous buffers. The rate of hydrolysis increases with increasing pH.	[4]

## Reaction Mechanism and Bioconjugation

**Fluorescein-PEG6-NHS ester** facilitates the covalent attachment of the fluorescein-PEG6 moiety to biomolecules through the reaction of the NHS ester with primary amine groups (-NH<sub>2</sub>), which are readily available on the N-terminus of proteins and the side chain of lysine residues.

The reaction proceeds via a nucleophilic acyl substitution, where the primary amine acts as the nucleophile, attacking the carbonyl carbon of the NHS ester. This leads to the formation of a stable amide bond and the release of N-hydroxysuccinimide as a byproduct. The optimal pH for this reaction is typically between 7.2 and 8.5.[4]



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